

An In-depth Technical Guide on 3,5-Dibenzyloxybenzyl Alcohol

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Compound of Interest

Compound Name: 3,5-Dibenzyloxybenzyl alcohol

Cat. No.: B1296644

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the physicochemical properties of **3,5-Dibenzyloxybenzyl alcohol**, a versatile compound utilized in various fields of chemical synthesis.

Physicochemical Data

The fundamental molecular properties of **3,5-Dibenzyloxybenzyl alcohol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C21H20O3[1][2]
Molecular Weight	320.39 g/mol [2]
Alternate Molecular Weight	320.4 g/mol [1]
CAS Number	24131-31-5[1][2]

Experimental Protocols & Visualizations

The determination of the molecular formula and weight of a well-characterized compound like **3,5-Dibenzyloxybenzyl alcohol** is based on its elemental composition and the standard

atomic weights of its constituent elements. The molecular formula is confirmed through techniques such as elemental analysis and mass spectrometry. The molecular weight is a calculated value derived from the molecular formula.

Given that the request pertains to fundamental physicochemical properties, detailed experimental workflows, signaling pathways, or logical relationship diagrams are not applicable. These visualization tools are typically employed for illustrating complex biological processes, multi-step experimental procedures, or intricate data relationships, which are not relevant to the straightforward determination of a molecule's weight and formula.

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References

- 1. 3,5-Dibenzyloxybenzyl alcohol | C₂₁H₂₀O₃ | CID 561476 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
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